

Personal protective equipment for handling 3-Cyclopentylpropionic acid

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Compound of Interest

Compound Name: 3-Cyclopentylpropionic acid

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Essential Safety and Handling Guide for 3-Cyclopentylpropionic Acid

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential information for the safe handling and disposal of **3-Cyclopentylpropionic acid**, fostering a secure research environment.

Chemical Identifier:

Name	3-Cyclopentylpropionic acid
Synonyms	Cyclopentanepropionic acid, 3-Cyclopentylpropanoic acid
CAS Number	140-77-2
Molecular Formula	C8H14O2
Molecular Weight	142.20 g/mol

Hazard Summary:

3-Cyclopentylpropionic acid is classified as a hazardous chemical and requires careful handling.^[1] It is a flammable liquid and vapor that can cause skin and serious eye irritation.^[2] ^[3] Inhalation may lead to respiratory irritation.^{[3][4]}

Quantitative Data for Safe Handling:

A thorough understanding of the physical and chemical properties of **3-Cyclopentylpropionic acid** is critical for safe laboratory operations.

Property	Value	Source
Appearance	Colorless clear liquid	[4]
Boiling Point	130-132 °C at 12 mmHg	[5]
Flash Point	47 °C (closed cup)	[4]
Density	0.996 g/mL at 25 °C	[4]
Solubility	Insoluble in water	[5][6]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Cyclopentylpropionic acid** to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment	Standard
Eye/Face Protection	Appropriate protective eyeglasses or chemical safety goggles. A face shield may also be necessary.	OSHA's 29 CFR 1910.133 or European Standard EN166
Skin Protection	Wear appropriate protective gloves (e.g., nitrile) and clothing to prevent skin exposure. A lab coat or chemical-resistant apron is recommended.	
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter cartridge (e.g., type ABEK).	NIOSH (US) or CEN (EU)

Procedural, Step-by-Step Guidance

A systematic approach to handling and disposal is crucial for mitigating risks.

Handling Protocol:

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible.[\[1\]](#)
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#)
 - Remove all sources of ignition, such as open flames, hot surfaces, and sparks.[\[1\]](#) Use spark-proof and explosion-proof equipment.[\[1\]](#)
- Handling:

- Avoid direct contact with skin, eyes, and clothing.[[7](#)]
- Do not inhale vapors or mists.[[4](#)]
- Take precautionary measures against static discharge.[[4](#)]
- Use only non-sparking tools.[[1](#)]
- Storage:
 - Store in a cool, dry, and well-ventilated area designated for flammable liquids.[[1](#)][[7](#)]
 - Keep containers tightly closed when not in use.[[4](#)]
 - Store away from incompatible materials such as bases, and oxidizing and reducing agents.[[1](#)][[4](#)]

Spill Management:

- Small Spills (less than 100 mL):
 - Remove all ignition sources.[[1](#)]
 - Ventilate the area.
 - Absorb the spill with an inert material (e.g., sand, earth).
 - Place the absorbed material in a suitable, closed container for disposal.[[1](#)]
- Large Spills (greater than 100 mL):
 - Evacuate the area immediately.[[8](#)]
 - Alert your supervisor and contact your institution's environmental health and safety (EHS) department.[[8](#)]

Disposal Plan:

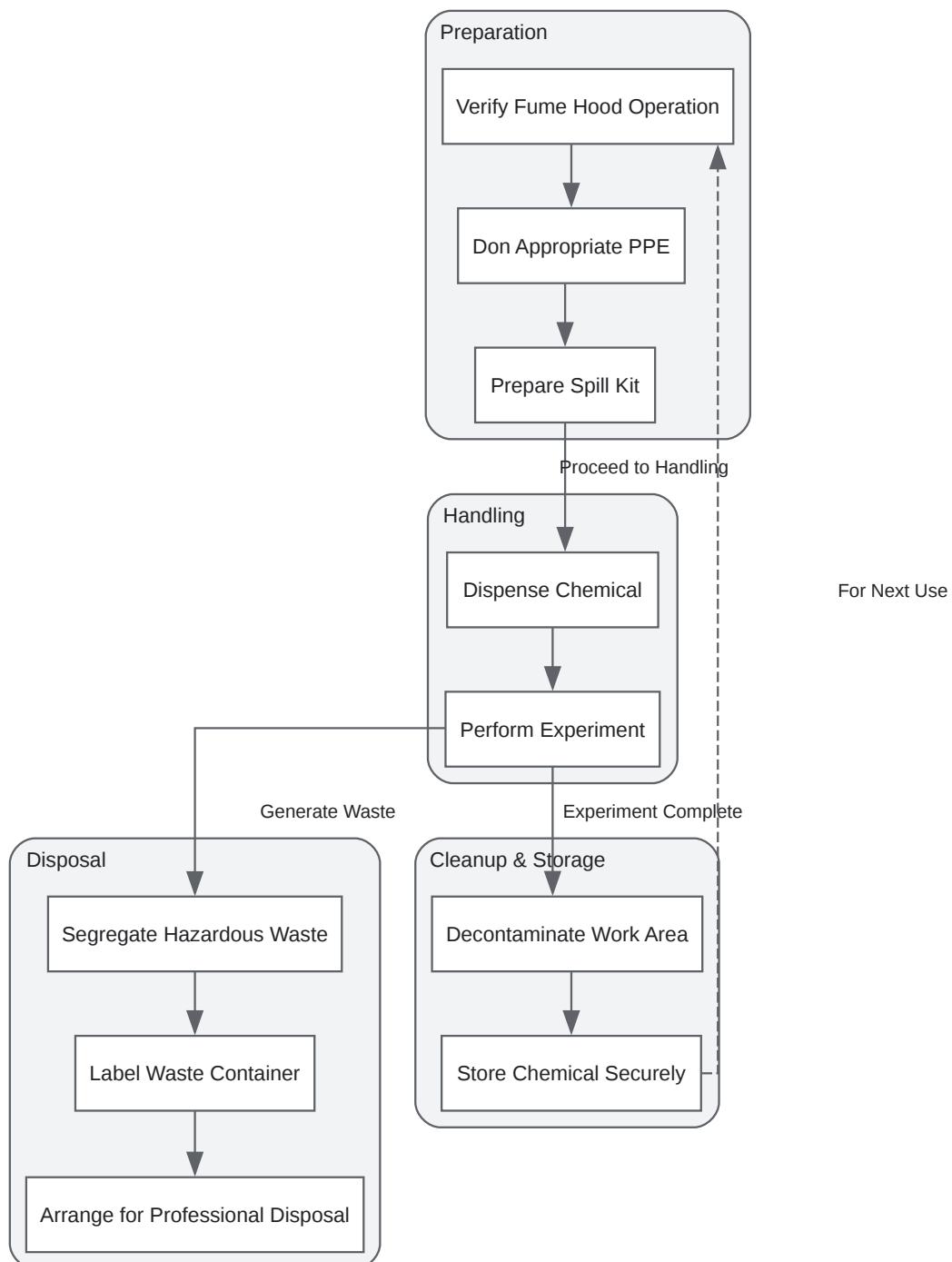
Chemical waste generators must classify discarded chemicals to ensure proper disposal.[\[1\]](#) **3-**

Cyclopentylpropionic acid should be disposed of as hazardous waste in accordance with local, regional, and national regulations.[\[1\]](#) Contact a licensed professional waste disposal service to arrange for pickup and disposal.

Experimental Workflow and Safety Protocol

The following diagram illustrates the logical workflow for the safe handling of **3-**

Cyclopentylpropionic acid from receipt to disposal.

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Caption: Safe handling workflow for **3-Cyclopentylpropionic acid**.

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